Application Notes and Protocols for Tcmcb07 Stock Solution Preparation

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Compound of Interest

Compound Name:	*Tcmcb07*
Cat. No.:	*B12371292*

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Introduction

Tcmcb07, also known as Mifomelatide, is a synthetic, cyclic nonapeptide that functions as a potent and orally active antagonist of the melanocortin-4 receptor (MC4R).[1][2][3] Its primary therapeutic application under investigation is the treatment of cachexia, a debilitating muscle wasting syndrome associated with chronic diseases such as cancer and chronic kidney disease.[4][5] **Tcmcb07** combats cachexia by inhibiting the hypothalamic melanocortin signaling pathway, which in turn stimulates appetite and reduces energy expenditure, leading to increased body weight and fat mass.[4][5] This document provides detailed protocols for the preparation of **Tcmcb07** stock solutions for research purposes, ensuring accurate and reproducible experimental outcomes.

Chemical Properties and Solubility

Tcmcb07 is a cyclic peptide with the structure Ac-Nle-cyclo[Asp-Pro-DNal(2')-Arg-Trp-Lys]-DVal-DPro-NH2.[6][7] Understanding its solubility is critical for preparing homogenous and effective solutions. While **Tcmcb07** is soluble in distilled water, its TFA salt form shows high

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solubility in dimethyl sulfoxide (DMSO).[5][8] For in vivo applications, specific formulations are required to ensure bioavailability and prevent precipitation.

Table 1: Quantitative Data for **Tcmcb07**

Parameter	Value	Source
Synonyms	Mifomelatide	[1]
Molecular Formula	C61H84N14O12	Not explicitly stated, derived from structure
Molecular Weight	1233.4 g/mol	Not explicitly stated, derived from structure
Form	Powder	[1]
Purity	≥99.86%	[1]
Solubility (in vitro)	DMSO: ≥ 100 mg/mL	
Solubility (in vivo formulations)	≥ 2.5 mg/mL in various vehicles	[1]
IC50 (MC4R)	31.5 nmol (Human)	
IC50 (MC3R)	11.1 nmol (Human)	[5]

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 100 mg/mL stock solution of **Tcmcb07** TFA salt in DMSO.

Materials:

- **Tcmcb07** TFA salt (powder)
- Anhydrous Dimethyl sulfoxide (DMSO)

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- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Equilibrate the **Tcmcb07** TFA salt vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Tcmcb07** TFA salt using an analytical balance in a sterile environment.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 100 mg of **Tcmcb07** TFA salt to 1 mL of DMSO.
- Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[1]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][8] Ensure the containers are sealed tightly to prevent moisture absorption.[1]

Protocol 2: Preparation of Aqueous-Based Stock Solution for In Vivo Use

This protocol details the preparation of a 2.5 mg/mL **Tcmcb07** solution for parenteral administration, adapted from established in vivo formulations.[1]

Materials:

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- **Tcmcb07** (powder)
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes
- Calibrated pipettes and sterile tips
- Vortex mixer

Procedure:

- Prepare a 25 mg/mL intermediate stock solution of **Tcmcb07** in DMSO as described in Protocol 1.
- To prepare 1 mL of the final 2.5 mg/mL working solution, sequentially add the following reagents to a sterile conical tube, mixing thoroughly after each addition:
  - 100 µL of the 25 mg/mL **Tcmcb07** in DMSO stock solution.
  - 400 µL of PEG300.
  - 50 µL of Tween-80.
  - 450 µL of Saline.[1]
- Vortex the final solution until it is clear and homogenous.[1]
- This formulation yields a clear solution with a **Tcmcb07** concentration of ≥ 2.5 mg/mL.[1]
- Prepare fresh on the day of the experiment. If short-term storage is necessary, store at 4°C for no longer than 24 hours.

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Table 2: In Vivo Formulation Components

Component	Percentage of Final Volume	Purpose
DMSO	10%	Primary Solvent
PEG300	40%	Solubilizer/Vehicle
Tween-80	5%	Surfactant/Emulsifier
Saline	45%	Vehicle/Diluent

Visualizations

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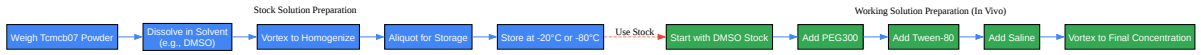

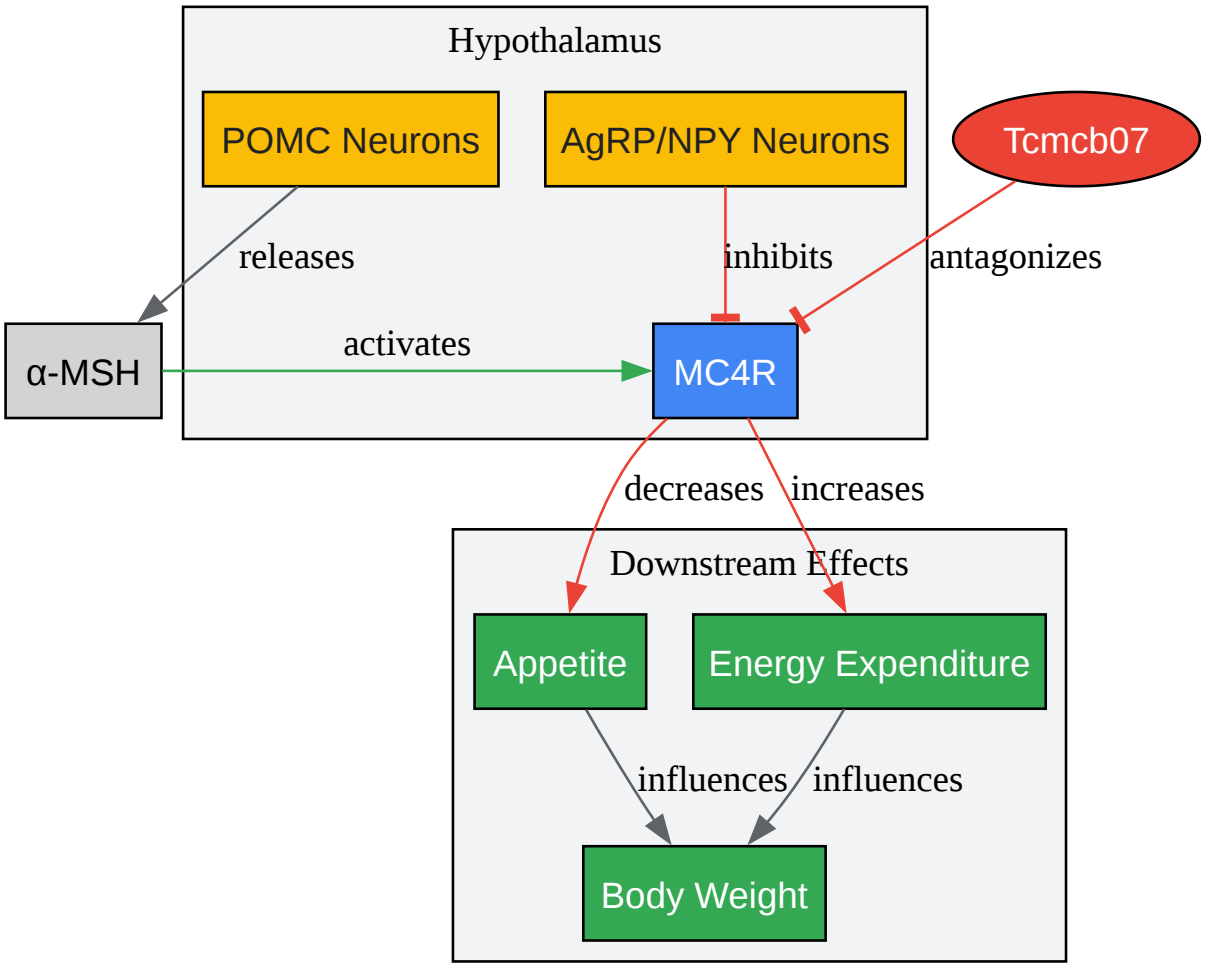

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. TCMCB07|CAS |DC Chemicals [dcchemicals.com]
- 3. TCMCB07 | Melanocortin Receptor | TargetMol [targetmol.com]
- 4. researchgate.net [researchgate.net]
- 5. Melanocortin-4 receptor antagonist TCMCB07 ameliorates cancer- and chronic kidney disease–associated cachexia - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Pharmacokinetics and safety of TCMCB07, a melanocortin-4 antagonist peptide in dogs - PMC [pmc.ncbi.nlm.nih.gov]
- 8. medchemexpress.com [medchemexpress.com]

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